

# An In-Depth Technical Guide to 1-Cyclohexylalkanols: A Focus on 1-Cyclohexylethanol

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## Compound of Interest

Compound Name: 1-Cyclohexyloctan-1-ol

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## Introduction

This technical guide provides a comprehensive overview of the nomenclature, properties, and synthesis of 1-cyclohexylalkanols, with a specific focus on the well-characterized compound, 1-cyclohexylethanol. While the initially requested compound, **1-cyclohexyloctan-1-ol**, is a structurally similar alcohol, it is less commonly documented in scientific literature. Therefore, 1-cyclohexylethanol will be used as a representative model to illustrate the chemical and physical characteristics of this class of compounds. The principles and methodologies described herein are broadly applicable to other 1-cyclohexylalkanols, including **1-cyclohexyloctan-1-ol**.

## IUPAC Nomenclature and Synonyms of 1-Cyclohexyloctan-1-ol

The systematic name for the compound with a cyclohexyl group and a hydroxyl group attached to the first carbon of an octan-1-ol backbone is **1-cyclohexyloctan-1-ol**. Due to the limited specific data available for this exact molecule, a comprehensive list of its synonyms is not readily available.

## Case Study: 1-Cyclohexylethanol

To provide a detailed technical overview, this guide will now focus on 1-cyclohexylethanol, a closely related and well-documented compound.

## IUPAC Name and Synonyms

The standardized IUPAC name for this compound is 1-cyclohexylethan-1-ol[1]. It is also known by a variety of synonyms, which are listed in the table below.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of 1-cyclohexylethanol is presented in Table 1. This data is crucial for researchers and drug development professionals for predicting its behavior in various chemical and biological systems.

Table 1: Physicochemical Properties of 1-Cyclohexylethanol

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O	[1][2]
Molecular Weight	128.21 g/mol	[1][2]
CAS Number	1193-81-3	[1][3]
Appearance	Clear, colorless liquid	[3]
Odor	Clean, fresh aroma	[3]
Density	0.923-0.928 g/cm <sup>3</sup>	[3]
Refractive Index	1.465-1.468	[3]
Solubility	Soluble in ethanol	[3]
LogP (Octanol/Water Partition Coefficient)	1.9475	[1]
Topological Polar Surface Area (TPSA)	20.23 Å <sup>2</sup>	[1]

Table 2: Synonyms and Identifiers for 1-Cyclohexylethanol

Type	Identifier
Synonyms	1-Cyclohexylethanol, alpha-Methylcyclohexanemethanol, Methylcyclohexylcarbinol, Cyclohexylmethylcarbinol
CAS Number	1193-81-3
EC Number	214-780-7
UNII	G247D91I97
PubChem CID	137829

## Synthesis and Experimental Protocols

The synthesis of 1-cyclohexylalkanols, such as 1-cyclohexylethanol, can be achieved through various established organic synthesis methods. A common and illustrative method is the Grignard reaction, where a cyclohexyl magnesium halide is reacted with an appropriate aldehyde.

### Experimental Protocol: Synthesis of 1-Cyclohexylethanol via Grignard Reaction

Objective: To synthesize 1-cyclohexylethanol from cyclohexylmagnesium bromide and acetaldehyde.

#### Materials:

- Magnesium turnings
- Iodine crystal (as initiator)
- Anhydrous diethyl ether
- Bromocyclohexane
- Acetaldehyde
- Saturated aqueous ammonium chloride solution

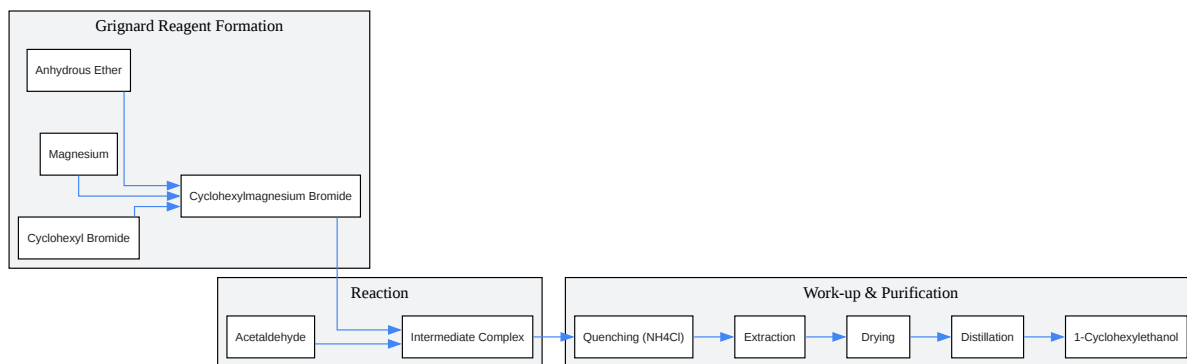
- Anhydrous sodium sulfate
- Standard laboratory glassware for inert atmosphere reactions

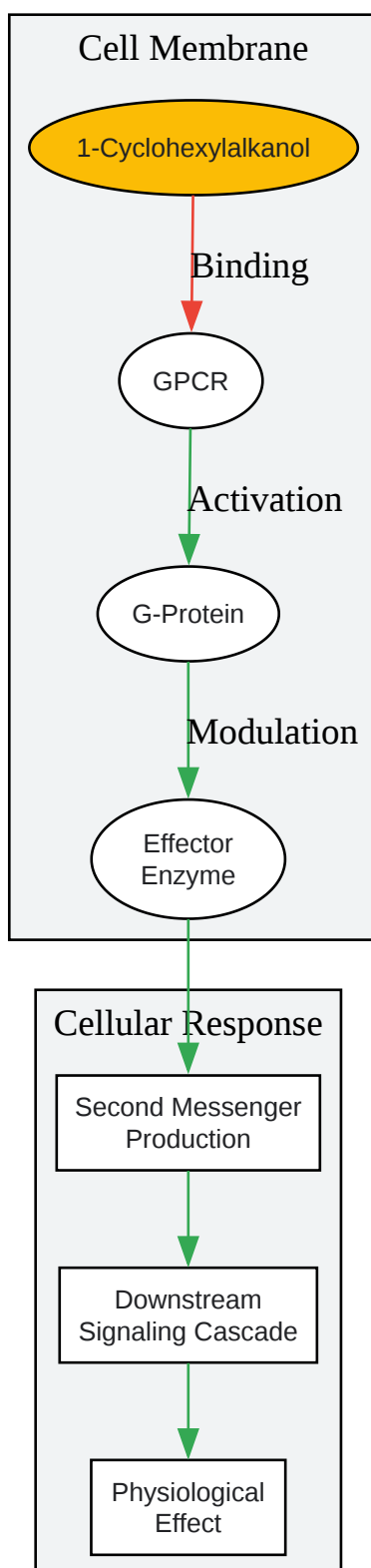
Procedure:

- Preparation of the Grignard Reagent:
  - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings and a crystal of iodine.
  - Add a solution of bromocyclohexane in anhydrous diethyl ether dropwise from the dropping funnel. The reaction is initiated by gentle warming.
  - Once the reaction starts, add the remaining bromocyclohexane solution at a rate that maintains a gentle reflux.
  - After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the cyclohexylmagnesium bromide.
- Reaction with Acetaldehyde:
  - Cool the Grignard reagent to 0 °C in an ice bath.
  - Add a solution of acetaldehyde in anhydrous diethyl ether dropwise with vigorous stirring. Maintain the temperature below 10 °C.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional hour.
- Work-up and Purification:
  - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
  - Separate the ether layer and extract the aqueous layer with diethyl ether.
  - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.

- Remove the solvent by rotary evaporation.
- Purify the crude product by fractional distillation under reduced pressure to obtain pure 1-cyclohexylethanol.

Logical Workflow for the Synthesis of 1-Cyclohexylethanol





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- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-Cyclohexylalkanols: A Focus on 1-Cyclohexylethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15297444#1-cyclohexyloctan-1-ol-iupac-name-and-synonyms]

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